

Technical Guide: 4-Hydroxycyclohexane-1-carboxamide Derivatives in Drug Discovery

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Compound of Interest

Compound Name: 4-Hydroxycyclohexane-1-carboxamide

CAS No.: 19556-97-9

Cat. No.: B2976100

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Executive Summary: Escaping "Flatland"

The **4-hydroxycyclohexane-1-carboxamide** scaffold represents a critical structural motif in the transition from planar, aromatic-heavy drug candidates to three-dimensional, aliphatic systems. In modern drug design, increasing the fraction of sp^3 -hybridized carbons (F_{sp^3}) is statistically correlated with improved clinical success rates due to enhanced solubility and reduced promiscuity.

This scaffold serves two primary functions:

- **Bioisostere:** It acts as a saturated mimic of 1,4-disubstituted phenyl rings, maintaining the vector orientation of substituents while improving metabolic stability and solubility.
- **Pharmacophore Linker:** The 4-hydroxy group provides a versatile handle for hydrogen bonding or further functionalization, while the carboxamide moiety serves as a rigid anchor point for protein-ligand interactions.

Key Therapeutic Areas:

- Metabolic Syndrome: 11 β -Hydroxysteroid Dehydrogenase Type 1 (11 β -HSD1) inhibitors.[1][2][3]
- Pain Management: TRPV1 antagonists.[4][5][6][7]
- Oncology: TTK and Syk kinase inhibitors.

Structural & Physicochemical Analysis[6][8]

Stereochemical Criticality

The biological activity of this scaffold is governed by its stereochemistry.[8] The cyclohexane ring can exist in cis or trans configurations, which dictate the spatial arrangement of the hydroxyl and carboxamide groups.

- Trans-Isomer (Diequatorial): The most thermodynamically stable and commonly utilized pharmacophore. In the chair conformation, both the 1-carboxamide and 4-hydroxy groups occupy equatorial positions, extending the molecule linearly (approx. 6.0 Å distance). This mimics the geometry of a para-substituted benzene ring.
- Cis-Isomer (Axial-Equatorial): Introduces a "kink" in the molecular geometry. Often used to induce specific turn conformations in peptidomimetics.

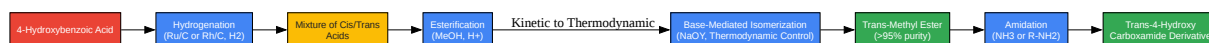
Physicochemical Profile

Property	Value (Approx.)	Implication for Drug Design
Molecular Weight	143.18 g/mol	Low MW fragment, ideal for Lead-Like space.
LogP	-0.3 to 0.5	Hydrophilic nature aids in lowering the lipophilicity of greasy leads.
H-Bond Donors	2 (OH, NH)	Critical for specific binding pocket interactions.
H-Bond Acceptors	2 (C=O, OH)	Facilitates water bridging or direct residue interaction.
Topological Polar Surface Area (TPSA)	~63 Å ²	Well within the limit for oral bioavailability (<140 Å ²).

Synthetic Methodologies

The synthesis of high-purity trans-4-hydroxycyclohexane-1-carboxamide derivatives requires strict stereocontrol. The industrial standard involves the catalytic hydrogenation of 4-hydroxybenzoic acid followed by isomerization.

Core Synthesis Workflow (Graphviz)



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Figure 1: Stereoselective synthesis pathway favoring the thermodynamic trans-isomer.

Experimental Protocol: Synthesis of trans-4-Hydroxycyclohexane-1-carboxamide

Objective: To synthesize the trans-isomer with >98% diastereomeric excess (de).

Reagents:

- Methyl 4-hydroxybenzoate
- 5% Rhodium on Alumina ($\text{Rh}/\text{Al}_2\text{O}_3$)
- Sodium Methoxide (NaOMe) in Methanol
- Ammonia (7N in Methanol)

Step-by-Step Methodology:

- Hydrogenation: Charge a high-pressure autoclave with Methyl 4-hydroxybenzoate (100 mmol) and 5% $\text{Rh}/\text{Al}_2\text{O}_3$ (2 g) in MeOH (150 mL). Pressurize to 50 bar H_2 and stir at 60°C for 12 hours. Note: This typically yields a 70:30 cis:trans mixture.
- Isomerization (The Critical Step): Filter the catalyst. Add NaOMe (0.5 eq) to the filtrate and reflux for 4 hours. The thermodynamic equilibrium strongly favors the trans-diequatorial isomer. Cool to crystallize or concentrate.
- Amidation: Dissolve the trans-ester in 7N Ammonia in MeOH (10 eq). Seal in a pressure vessel and heat to 80°C for 24 hours.
- Purification: Concentrate the solvent. Recrystallize from Ethanol/Ethyl Acetate to afford the title compound as a white crystalline solid.
- Validation: Verify stereochemistry via ^1H NMR. The H1 and H4 protons in the trans-isomer will appear as triplets of triplets (tt) with large coupling constants (~10-12 Hz), indicative of axial-axial coupling.

Therapeutic Case Study: 11 β -HSD1 Inhibitors

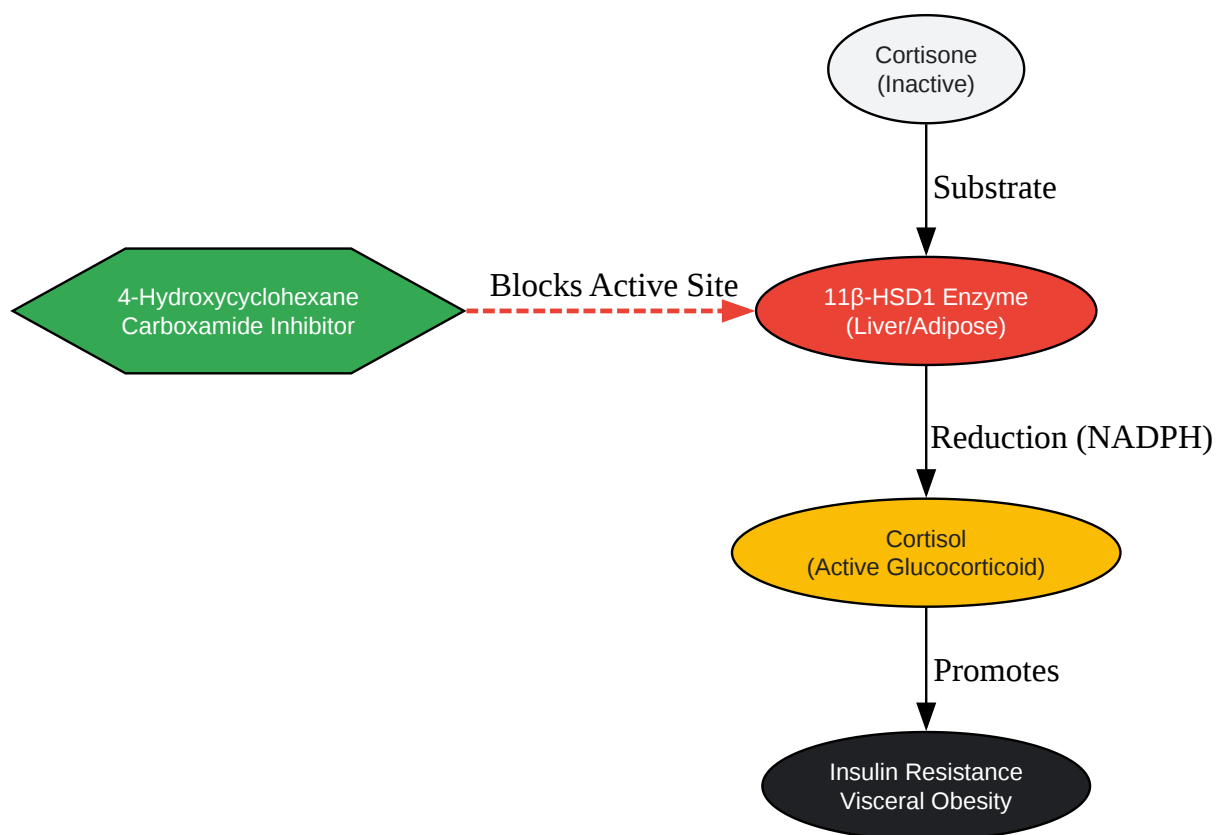
The most prominent application of this scaffold is in the inhibition of 11 β -Hydroxysteroid Dehydrogenase Type 1 (11 β -HSD1).^[3] This enzyme converts inactive cortisone to active cortisol, primarily in the liver and adipose tissue.^{[9][10]} Excess local cortisol contributes to visceral obesity and insulin resistance.

Mechanism of Action & Scaffold Role

Inhibitors utilizing the **4-hydroxycyclohexane-1-carboxamide** scaffold bind to the substrate-binding pocket of 11 β -HSD1.

- The Carboxamide: Forms hydrogen bonds with the catalytic triad (Ser-Tyr-Lys) or the cofactor (NADPH) binding region.
- The Cyclohexane Ring: Fills the hydrophobic lipophilic pocket previously occupied by the steroid core of cortisone.
- The 4-Hydroxy Group: Often points toward the solvent front or interacts with specific polar residues near the entrance of the active site, improving selectivity over 11 β -HSD2 (which regulates blood pressure in the kidney).

Biological Pathway Diagram (Graphviz)



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Figure 2: Mechanism of 11 β -HSD1 inhibition preventing local cortisol regeneration.[7][11]

Advanced Applications: TRPV1 and Kinase Inhibition

TRPV1 Antagonists (Pain)

In Transient Receptor Potential Vanilloid 1 (TRPV1) antagonists, the scaffold replaces the traditional vanilloid headgroup. The 4-hydroxycyclohexyl moiety mimics the steric bulk of the vanillyl group but lacks the reactive phenolic hydroxyl, reducing potential metabolic toxicity (e.g., glucuronidation).

- Key Interaction: The carboxamide acts as a hydrogen bond acceptor/donor pair with the T550 or Y511 residues in the TRPV1 binding pocket.

Kinase Inhibitors (Syk/TTK)

In oncology, this scaffold is used to solubilize kinase inhibitors. Many kinase inhibitors suffer from poor solubility due to flat, heteroaromatic rings. Appending a trans-4-hydroxycyclohexane carboxamide improves the LogD profile without disrupting the binding mode of the hinge-binding motif.

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